

# Physical properties of 4-Aminobenzylamine: melting point, boiling point, solubility

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## Compound of Interest

Compound Name: 4-Aminobenzylamine

Cat. No.: B048907

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## Physical Properties of 4-Aminobenzylamine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Aminobenzylamine** is a versatile diamine building block utilized in the synthesis of a variety of compounds, including novel fluorescent sensors and modified carbon nanotubes. A thorough understanding of its physical properties is essential for its effective application in research and development, particularly in drug discovery and materials science. This technical guide provides a comprehensive overview of the melting point, boiling point, and solubility of **4-aminobenzylamine**, supported by detailed experimental protocols.

### Core Physical Properties

The physical characteristics of **4-aminobenzylamine** are summarized below. These values are critical for determining appropriate reaction conditions, purification methods, and storage requirements.

Physical Property	Value	Notes
Melting Point	24 - 37 °C	The reported melting point varies across different sources, which may be attributed to the purity of the substance.
Boiling Point	101 °C at 0.05 mmHg	This compound is typically distilled under reduced pressure to prevent decomposition at higher temperatures.
Solubility	Insoluble in water; Soluble in acids and organic solvents.	As an amine with seven carbon atoms, its solubility in water is limited. However, it readily forms soluble salts in acidic solutions. Its nonpolar benzene ring and short alkyl chain contribute to its solubility in common organic solvents.

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized methodologies for measuring the melting point, boiling point, and solubility of **4-aminobenzylamine**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **4-aminobenzylamine** is packed into a capillary tube to a height of 2-3 mm. The tube is sealed at one end.

- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) is used. The capillary tube is placed in the apparatus, adjacent to a thermometer or temperature probe.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1 °C).<sup>[1][2][3][4][5]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For compounds like **4-aminobenzylamine** that may decompose at atmospheric pressure, the boiling point is determined under vacuum.

Methodology: Vacuum Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is placed so that the top of the bulb is level with the side arm of the distillation head.
- **Sample and Boiling Chips:** The **4-aminobenzylamine** sample and a few boiling chips or a magnetic stir bar are placed in the round-bottom flask to ensure smooth boiling.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 0.05 mmHg).
- **Heating:** The flask is heated gently. The temperature is recorded when the liquid is boiling and a constant stream of distillate is collected in the receiving flask. This constant temperature is the boiling point at the recorded pressure.

## Solubility Determination

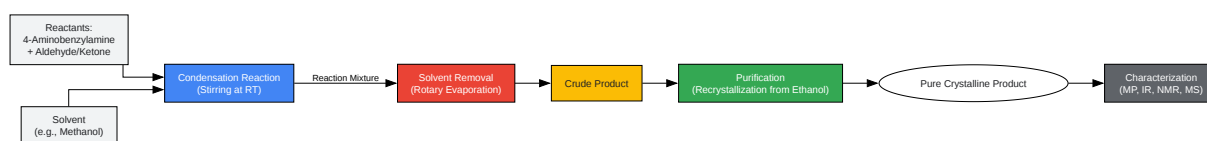
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent.

### Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of **4-aminobenzylamine** is added to a known volume of the solvent of interest (e.g., water, ethanol, acetone) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The suspension is allowed to stand without agitation to permit the undissolved solid to settle. An aliquot of the supernatant is then carefully removed, often followed by filtration or centrifugation to ensure no solid particles are present.
- **Quantification:** The concentration of **4-aminobenzylamine** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or mg/mL).

## Logical Workflow Visualization

The following diagram illustrates a typical workflow for the synthesis and purification of a derivative using **4-aminobenzylamine**, a common application for this reagent.



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Caption: A generalized workflow for the synthesis and purification of a Schiff base derivative from **4-aminobenzylamine**.

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